

An In-depth Technical Guide to 2-Isopropoxy-3-methylpyrazine

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Compound of Interest

Compound Name: 2-Isopropoxy-3-methylpyrazine

CAS No.: 94089-22-2

Cat. No.: B1587397

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This guide provides a comprehensive technical overview of **2-Isopropoxy-3-methylpyrazine**, a significant heterocyclic aromatic compound. It is intended for researchers, scientists, and professionals in drug development and flavor chemistry, offering in-depth information on its chemical properties, sensory profile, natural occurrence, synthesis, and analytical methodologies.

Introduction and Overview

2-Isopropoxy-3-methylpyrazine is a substituted pyrazine, a class of compounds known for their potent aroma and flavor characteristics. Pyrazines are prevalent in nature and are key components in the flavor profiles of many raw and cooked foods. This specific compound is noted for its powerful, characteristic aroma, making it a molecule of significant interest to the flavor and fragrance industry. Its unique sensory properties and presence in various natural products have driven research into its synthesis, analysis, and potential applications.

Alkyl- and alkoxy pyrazines play a crucial role as both semiochemicals and important aroma compounds in foods.^[1] 3-alkyl-2-methoxypyrazines, a category that includes the subject of this

guide, are particularly associated with green and earthy sensory attributes and are responsible for the distinctive aromas of many vegetables and wines.[1][2]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Isopropoxy-3-methylpyrazine** is fundamental for its application in research and development. These properties dictate its behavior in various matrices, its volatility, and its stability.

Property	Value	Source
IUPAC Name	2-Isopropoxy-3-methylpyrazine	-
Synonyms	Bean pyrazine, 2-methoxy-3-(1-methylethyl)pyrazine	[3]
CAS Number	25773-40-4	
Molecular Formula	C8H12N2O	
Molecular Weight	152.19 g/mol	
Appearance	Colorless to pale yellow, clear liquid	[4][5]
Boiling Point	123-125 °C at 20 mmHg; 189-190 °C at 760 mmHg	[3]
Density	0.996 g/mL at 25 °C	
Refractive Index	1.492 – 1.495 at 20°C	[4]
Flash Point	66.67 °C (152.00 °F)	[3][6]
Solubility	Soluble in alcohol; Water solubility: 698.6 mg/L at 25 °C (est.)	[3]
FEMA Number	3358	

Organoleptic Properties and Sensory Profile

2-Isopropoxy-3-methylpyrazine is an exceptionally potent aroma compound. Its sensory profile is complex and can be perceived differently depending on its concentration and the medium in which it is evaluated.

Odor Profile: The primary descriptors for its aroma are earthy, green pea, beany, chocolate, and nutty.[3] It is also described as having notes of green bell pepper, potato, and tomato.[3][4] The sensory profile is dominated by green vegetative notes reminiscent of fresh bell pepper and raw vegetables.[4] At very low concentrations, it can impart a desirable green note, but at higher concentrations, it can become overpowering.[3]

Flavor Profile: The flavor is characterized as earthy, green, and sulfurous with a noticeable mouthfeel.

Odor Thresholds: Alkoxypyrazines are known for their extremely low odor thresholds, meaning they can be detected by the human nose at very low concentrations. The detection threshold for 2-isopropyl-3-methoxypyrazine (a closely related compound, often referred to as IPMP) in wine is reported to be as low as 0.3-2 ng/L.[7] These low thresholds underscore the compound's importance in the overall flavor and aroma of products where it is present, even in trace amounts.

Natural Occurrence and Biosynthesis

Natural Occurrence: **2-Isopropoxy-3-methylpyrazine** is found in a variety of natural sources, contributing significantly to their characteristic aromas. It has been identified in:

- Vegetables: Green peas, bell peppers, and potatoes.[3][8]
- Beverages: Coffee and some wines.[3][9]
- Nuts: Hazelnuts.[3]
- Fruits: Grapefruit juice.[3]

In coffee, it can be associated with an off-flavor known as the "potato taste defect".[9][10]

Biosynthesis: The biosynthesis of pyrazines in nature is a complex process. In plants, the biosynthesis of 3-alkyl-2-methoxypyrazines is of great research interest, though the pathways

are not yet fully elucidated.[1][8] It is known that the final step in the biosynthesis of some methoxypyrazines involves the O-methylation of 3-alkyl-2-hydroxypyrazines, a reaction catalyzed by O-methyltransferases.[8] The precursors and earlier steps in the biosynthetic pathway are still under investigation.[8]

Microbial biosynthesis is an alternative to chemical synthesis for producing pyrazines.[11][12] Certain strains of bacteria, such as *Bacillus subtilis*, have been shown to produce a range of alkylpyrazines.[11][12]

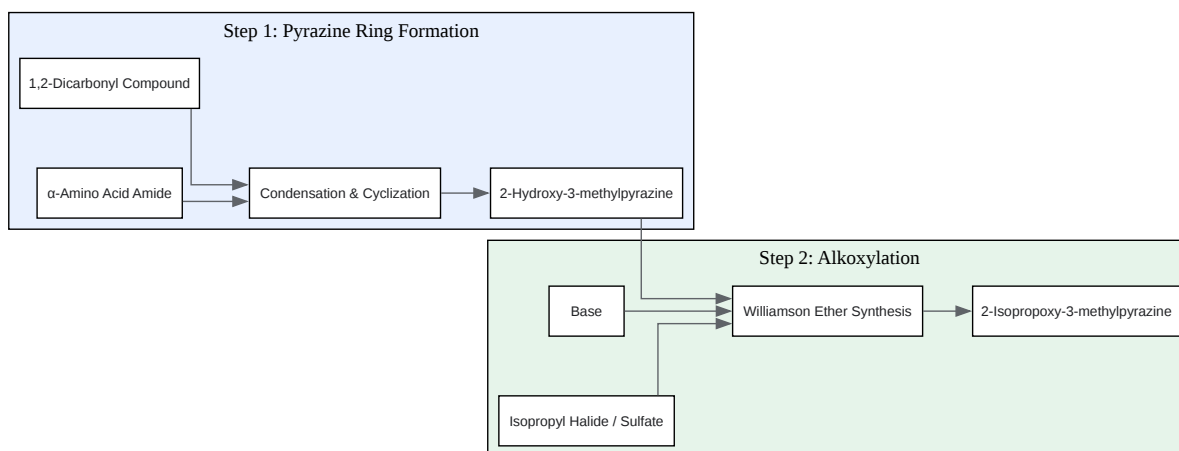
Synthesis and Manufacturing

While **2-Isopropoxy-3-methylpyrazine** can be extracted from natural sources, the yields are often low, making chemical synthesis the more economically viable option for commercial production.[13][14] Several synthetic routes to pyrazines have been developed.

One common approach involves the condensation of an amino ketone, followed by oxidation to form the pyrazine ring. The Staedel–Rugheimer and Gutknecht pyrazine syntheses are classical methods for forming the pyrazine core.[15] For a specific compound like **2-Isopropoxy-3-methylpyrazine**, a multi-step synthesis would be required, starting from appropriate precursors.

A potential synthetic route is outlined below:

- Formation of a substituted hydroxypyrazine: This can be achieved by reacting an alpha-amino acid amide with a 1,2-dicarbonyl compound.
- Alkoxylation: The resulting hydroxypyrazine is then converted to the desired alkoxy pyrazine. In this case, an isopropoxy group is introduced, likely via a Williamson ether synthesis or a related nucleophilic substitution reaction.



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Caption: A generalized two-step chemical synthesis workflow for **2-Isopropoxy-3-methylpyrazine**.

Analytical Methodologies

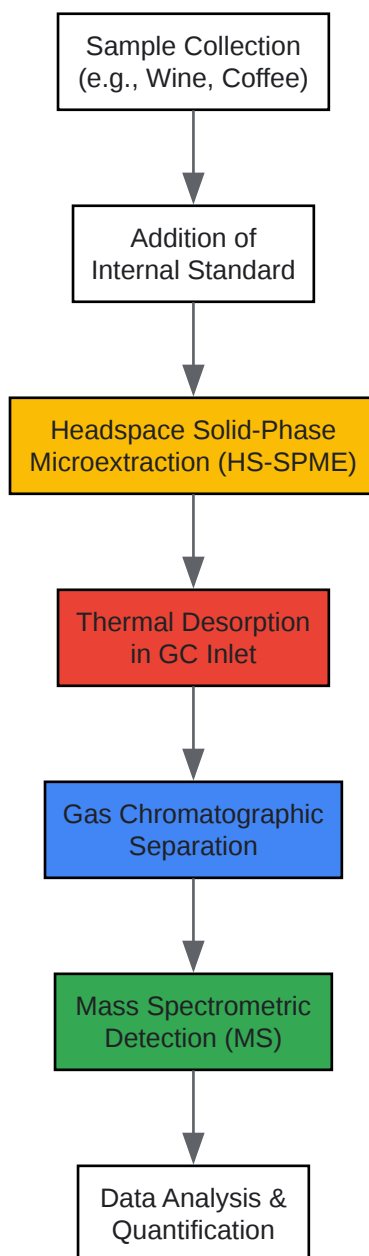
The accurate detection and quantification of **2-Isopropoxy-3-methylpyrazine**, especially given its low concentrations in natural products, requires sensitive and specific analytical techniques. Gas chromatography coupled with mass spectrometry (GC-MS) is the most common method.

Sample Preparation: Effective extraction and concentration of the analyte from the sample matrix are critical. Headspace solid-phase microextraction (HS-SPME) is a widely used technique for this purpose.^[8]

Detailed HS-SPME-GC-MS Protocol:

- Objective: To quantify **2-Isopropoxy-3-methylpyrazine** in a liquid matrix (e.g., wine).
- Materials:
 - HS-SPME autosampler.
 - SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS).
 - Gas chromatograph with a mass selective detector (GC-MS).
 - Appropriate capillary column (e.g., DB-WAX or equivalent).
 - Sample vials with septa.
 - Internal standard (e.g., deuterated analog of the analyte).
- Procedure:
 - Sample Preparation: Pipette a known volume of the sample into a vial. Add a known amount of internal standard.
 - Extraction (HS-SPME): Place the vial in the autosampler. The SPME fiber is exposed to the headspace above the sample for a defined time and at a specific temperature to allow for the adsorption of volatile compounds.
 - Desorption: The fiber is then retracted and injected into the hot inlet of the GC, where the adsorbed analytes are thermally desorbed onto the analytical column.
 - GC Separation: The analytes are separated based on their boiling points and interactions with the stationary phase of the column. A typical temperature program would start at a low temperature and ramp up to a higher temperature to elute all compounds of interest.
 - MS Detection: As the compounds elute from the GC column, they are ionized and fragmented in the mass spectrometer. The mass-to-charge ratios of the fragments are detected, providing a unique fingerprint for each compound. Quantification is often performed using selected ion monitoring (SIM) for enhanced sensitivity.

- Rationale for Method Selection: HS-SPME is a solvent-free, sensitive, and easily automated technique, making it ideal for routine analysis. GC-MS provides excellent separation and definitive identification of the analyte.



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